

Comparative Technical Guide: 5-Ethoxy-4-methoxy-2-methylbenzaldehyde (EMMB)

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Compound of Interest

Compound Name: 5-Ethoxy-4-methoxy-2-methylbenzaldehyde

CAS No.: 104736-35-8

Cat. No.: B1307018

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Executive Summary & Chemical Profile

5-Ethoxy-4-methoxy-2-methylbenzaldehyde (CAS: 104736-35-8) is a polysubstituted aromatic aldehyde serving as a specialized building block.^[1] Unlike the commodity chemical Veratraldehyde (3,4-dimethoxybenzaldehyde), EMMB incorporates a 2-methyl group and a 5-ethoxy group. This specific substitution pattern introduces unique steric and lipophilic properties, making it critical for fine-tuning the bioavailability and binding affinity of downstream pharmaceutical targets.

Chemical Identity

Property	Data
IUPAC Name	5-Ethoxy-4-methoxy-2-methylbenzaldehyde
CAS Number	104736-35-8
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
Key Functional Groups	Aldehyde (C-1), Methyl (C-2), Methoxy (C-4), Ethoxy (C-5)
Predicted LogP	~2.5 (Higher lipophilicity than Veratraldehyde)

Comparative Structural Analysis

The performance of EMMB is best understood by contrasting it with its closest structural analogs. The presence of the ortho-methyl group (C-2) is the differentiating factor, influencing both synthetic reactivity and the pharmacological profile of final compounds.

Table 1: Structural & Electronic Comparison

Feature	EMMB (Target)	Veratraldehyde (Standard)	4-Methoxy-2-methylbenzaldehyde	Implication for Synthesis
Substituents	2-Me, 4-OMe, 5-OEt	3-OMe, 4-OMe	2-Me, 4-OMe	EMMB combines steric bulk with high electron density.
Electronic State	Highly Electron-Rich	Electron-Rich	Moderate	Reduced electrophilicity of the aldehyde carbon due to strong +M effects from OMe/OEt.
Steric Environment	High (Ortho-Methyl)	Low	Moderate	The 2-Me group hinders nucleophilic attack, requiring forcing conditions for condensation reactions.
Lipophilicity	High (Ethyl + Methyl)	Moderate (Methyls only)	Moderate	EMMB derivatives exhibit improved membrane permeability.

Mechanistic Insight: The "Ortho-Methyl" Effect

The C-2 methyl group in EMMB exerts a steric gating effect. In standard benzaldehydes, the formyl group is freely accessible. In EMMB, the proximal methyl group:

- **Twists the Carbonyl:** It may force the carbonyl group slightly out of planarity with the benzene ring, reducing resonance stabilization and potentially increasing localized electrophilicity, though steric hindrance generally dominates.

- **Selectivity Control:** It prevents side reactions at the C-2 position during electrophilic aromatic substitutions on the ring.

Experimental Protocols & Causality

Protocol A: Synthesis via Regioselective Vilsmeier-Haack Formylation

The most robust route to EMMB is the formylation of 1-ethoxy-2-methoxy-4-methylbenzene. The choice of the Vilsmeier-Haack reaction is driven by its high regioselectivity for the position para to the strongest activating group (Methoxy) and ortho to the Methyl group, which aligns with the C-1 target.

Reagents & Setup

- **Substrate:** 1-Ethoxy-2-methoxy-4-methylbenzene (1.0 eq)
- **Reagent:** Phosphorus Oxychloride (POCl_3 , 1.2 eq), Dimethylformamide (DMF, 1.5 eq)
- **Solvent:** Dichloromethane (DCM) or 1,2-Dichloroethane (for higher temp)

Step-by-Step Methodology

- **Vilsmeier Reagent Formation:** In a flame-dried flask under N_2 , cool DMF (1.5 eq) to 0°C . Add POCl_3 (1.2 eq) dropwise over 30 mins. Why? Exothermic formation of the chloroiminium ion (active electrophile) requires thermal control to prevent decomposition.
- **Substrate Addition:** Dissolve the substrate in DCM and add to the pre-formed Vilsmeier reagent at 0°C .
- **Reaction Phase:** Warm to reflux (40°C) for 4–6 hours. Monitoring: TLC should show consumption of the non-polar starting material.
- **Hydrolysis:** Pour the reaction mixture onto crushed ice/sodium acetate (buffered hydrolysis). Stir vigorously for 1 hour. Mechanism: Hydrolysis converts the intermediate iminium salt into the target aldehyde.
- **Isolation:** Extract with DCM, wash with brine, and dry over Na_2SO_4 .

- Purification: Recrystallize from Ethanol/Hexane (1:4). Note: Column chromatography may be needed if regioisomers (formylation at C-6) are present, though C-1 is electronically favored.

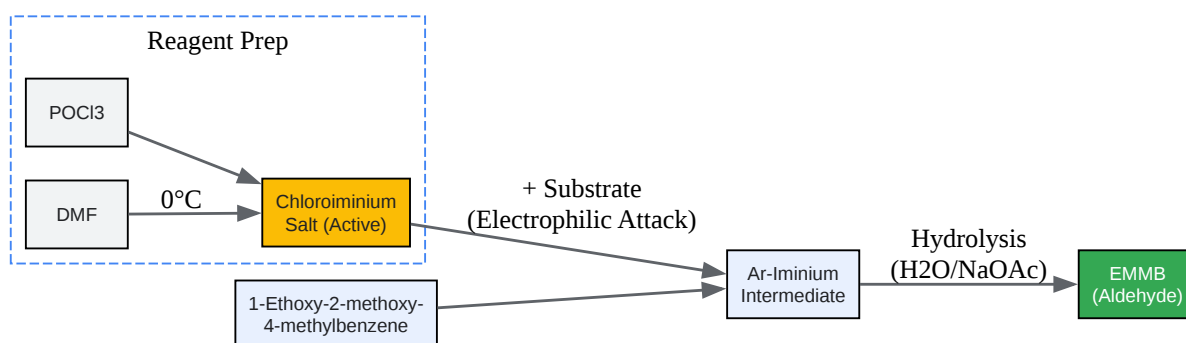


Figure 1: Vilsmeier-Haack Formylation Pathway for EMMB Synthesis

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Protocol B: Reactivity Validation (Henry Reaction)

To prove the reactivity of EMMB compared to Veratraldehyde, a nitroaldol (Henry) condensation is the standard benchmark.

- Objective: Synthesize the nitrostyrene derivative (precursor to phenethylamines).
- Observation: EMMB requires higher temperatures or stronger catalysts (e.g., NH₄OAc/Acetic Acid at reflux) compared to Veratraldehyde, which reacts readily at lower temperatures. This confirms the steric hindrance of the 2-methyl group.

Analytical Characterization (Self-Validating Data)

Researchers must validate the structure using NMR to distinguish EMMB from its isomers (e.g., 5-Ethoxy-2-methoxy-4-methylbenzaldehyde).

Table 2: Diagnostic NMR Signals

Nucleus	Signal (ppm)	Multiplicity	Assignment	Validation Check
^1H NMR	10.2 - 10.4	Singlet (1H)	-CHO	Distinct aldehyde peak.
^1H NMR	7.2 - 7.4	Singlet (1H)	Ar-H (C-6)	Para to aldehyde; usually sharp singlet.
^1H NMR	6.8 - 7.0	Singlet (1H)	Ar-H (C-3)	Ortho to OMe/OEt; confirms substitution pattern.
^1H NMR	4.10	Quartet (2H)	-OCH ₂ CH ₃	Characteristic ethoxy methylene.
^1H NMR	2.60	Singlet (3H)	Ar-CH ₃	Critical: Confirm integration (3H).
^{13}C NMR	~188.0	-	C=O	Carbonyl carbon.

Interpretation: The presence of two aromatic singlets (para to each other) confirms the 1,2,4,5-substitution pattern. If doublets are observed in the aromatic region, the regiochemistry is incorrect (likely adjacent protons).

References

- PubChem.**5-Ethoxy-4-methoxy-2-methylbenzaldehyde** (CID 3159724). National Library of Medicine. Available at: [\[Link\]](#)
- ChemSrc.4-Methoxy-2-methylbenzaldehyde (CAS 52289-54-0) and Related Compounds.[2] Available at: [\[Link\]](#)
- Muthukrishnan, M., et al. "Vilsmeier-Haack Reagent: A Facile Synthesis." Journal of Chemical Sciences, 2013. (Contextual reference for Vilsmeier protocols on electron-rich arenes).

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